

Navigating the Safe Handling of 3-Aminobiphenyl-d9: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Aminobiphenyl-d9

Cat. No.: B561750

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **3-Aminobiphenyl-d9** (CAS No. 1020718-93-7). As a deuterated analogue of the known human carcinogen 3-aminobiphenyl, this compound requires stringent safety protocols in a laboratory setting. This document outlines its physical and chemical properties, toxicological data, and detailed experimental procedures for its safe use, storage, and disposal.

Important Note on Data Extrapolation: A complete Safety Data Sheet (SDS) for **3-Aminobiphenyl-d9** is not readily available. The safety and toxicological data presented herein are primarily based on the comprehensive information available for its non-deuterated parent compound, 3-Aminobiphenyl (CAS No. 2243-47-2). This approach is scientifically justified as the substitution of hydrogen with deuterium atoms has a negligible effect on the compound's chemical reactivity and biological activity, including its toxicological profile.

Section 1: Physical and Chemical Properties

The known physical and chemical properties of **3-Aminobiphenyl-d9** and its parent compound are summarized below for easy reference and comparison.

Property	3-Aminobiphenyl-d9	3-Aminobiphenyl (Non-deuterated)
CAS Number	1020718-93-7[1]	2243-47-2
Molecular Formula	C ₁₂ H ₂ D ₉ N[1]	C ₁₂ H ₁₁ N
Molecular Weight	178.28 g/mol [1]	169.22 g/mol
Appearance	Solid	Solid
Purity	>95% (HPLC)	Not specified
Storage Temperature	-20°C	Room temperature

Section 2: Toxicological Data and Hazard Classification

The toxicological profile of **3-Aminobiphenyl-d9** is inferred from its parent compound, which is classified as a hazardous substance.

Toxicological Endpoint	Data for 3-Aminobiphenyl
Acute Oral Toxicity	LD50: 789.2 mg/kg (rat)
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Carcinogenicity	Known human carcinogen

Globally Harmonized System (GHS) Classification

The GHS classification for 3-Aminobiphenyl provides a clear indication of its potential hazards.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects

Section 3: Experimental Protocols for Safe Handling

Given the carcinogenic nature of 3-Aminobiphenyl, all work with its deuterated form must be conducted with the utmost care, adhering to established protocols for handling hazardous chemicals.

Personal Protective Equipment (PPE)

A comprehensive set of PPE is mandatory when handling **3-Aminobiphenyl-d9**.

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Lab Coat	A dedicated lab coat, preferably disposable, should be worn.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used if there is a risk of inhalation or when handling powders outside of a certified chemical fume hood.

Engineering Controls

Engineering controls are the primary line of defense in minimizing exposure.

- Chemical Fume Hood: All manipulations of **3-Aminobiphenyl-d9**, including weighing, dissolving, and transferring, must be performed inside a certified chemical fume hood.
- Designated Work Area: A specific area within the laboratory should be designated for working with this compound. This area should be clearly marked with warning signs.

Weighing and Solution Preparation

- Preparation: Before starting, ensure the chemical fume hood is clean and uncluttered. Cover the work surface with absorbent, plastic-backed paper.
- Weighing:
 - Tare a clean, sealable container (e.g., a vial with a screw cap) on a balance located within the fume hood.
 - Carefully transfer the required amount of **3-Aminobiphenyl-d9** into the container.
 - Seal the container before removing it from the balance.
- Dissolving:
 - Add the desired solvent to the sealed container using a syringe or a pipette with a filter tip.
 - Gently swirl or vortex the container to dissolve the compound.

Storage

- Store **3-Aminobiphenyl-d9** in a tightly sealed, clearly labeled container.
- The recommended storage temperature is -20°C.
- Store in a designated, secure location away from incompatible materials.

Decontamination and Waste Disposal

- Decontamination:
 - All surfaces and equipment that have come into contact with **3-Aminobiphenyl-d9** should be decontaminated.
 - Wipe surfaces with a suitable solvent (e.g., ethanol or methanol) followed by a soap and water solution.
- Waste Disposal:
 - All solid waste (e.g., contaminated gloves, absorbent paper, pipette tips) should be collected in a dedicated, labeled hazardous waste container.
 - Liquid waste containing **3-Aminobiphenyl-d9** should be collected in a separate, labeled hazardous waste container.
 - Dispose of all waste in accordance with institutional and local regulations for carcinogenic materials.

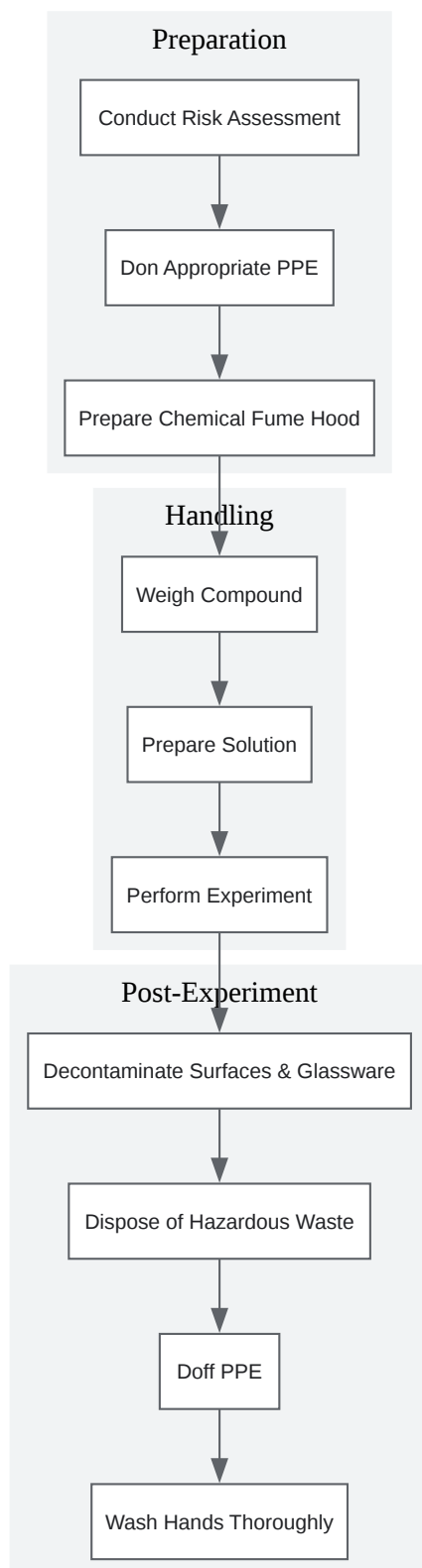
Section 4: Emergency Procedures

In the event of an accidental exposure or spill, immediate action is crucial.

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. If the spill is small, it can be cleaned up by trained personnel wearing appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For large spills, contact the institution's environmental health and safety department.

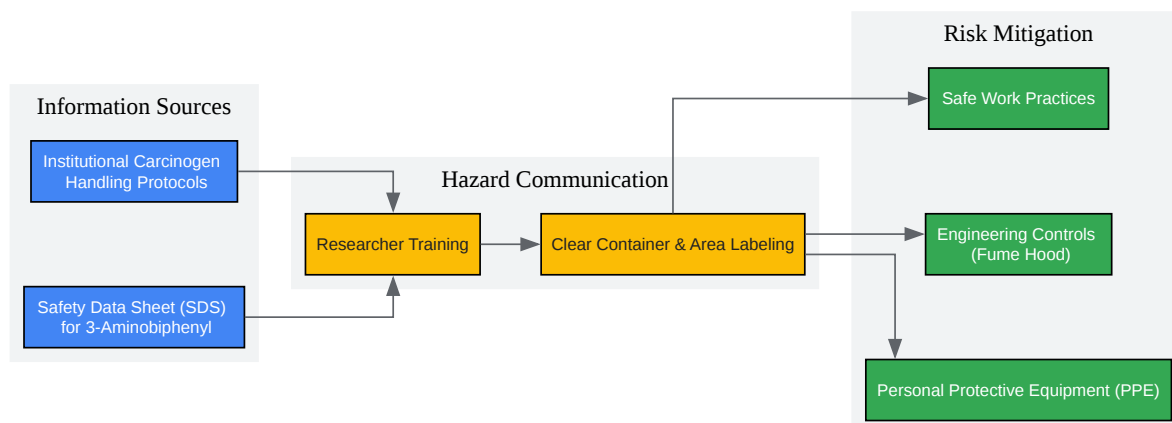
Section 5: Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key logical relationships and workflows for handling **3-Aminobiphenyl-d9**.



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Caption: A logical workflow for the safe handling of **3-Aminobiphenyl-d9**.



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References

- 1. 3-Aminobiphenyl-d9 | CAS 1020718-93-7 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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